

Technical Guide to the Physicochemical Properties of 2-Bromo-5-nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-nitroaniline

Cat. No.: B076971

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Bromo-5-nitroaniline** (CAS No: 10403-47-1). The information herein is intended to support research, development, and quality control activities by providing key data points, experimental methodologies, and a visual representation of a common synthetic pathway.

Core Physicochemical Data

2-Bromo-5-nitroaniline is a yellow crystalline solid primarily utilized as an intermediate in organic synthesis.^[1] Its chemical structure, featuring a bromine atom and a nitro group on an aniline backbone, dictates its physical and chemical behavior. A summary of its key quantitative properties is presented below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	[2] [3] [4] [5] [6] [7]
Molecular Weight	217.02 g/mol	[2] [4] [5] [6] [7]
Melting Point	137-142 °C	[2] [3] [8] [9]
Boiling Point	334.5 ± 22.0 °C at 760 mmHg	[2] [8]
Density	1.8 ± 0.1 g/cm ³	[1] [2] [8]
Appearance	Yellow to yellow-green or yellow-brown powder, crystals, or needles.	[1] [3]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol and acetone.	[1] [5] [8]
Vapor Pressure	0.000127 mmHg at 25 °C	[8]
Flash Point	156.1 °C	[8]
Refractive Index	1.669	[8]

Spectral Data

Spectral analysis is crucial for the identification and characterization of **2-Bromo-5-nitroaniline**.

- Infrared (IR) Spectrum: Conforms to the characteristic peaks expected for its functional groups.[\[3\]](#) Data is available from sources such as the NIST WebBook and PubChem.[\[4\]](#)[\[10\]](#)
- Nuclear Magnetic Resonance (NMR) Spectrum: Both ¹H NMR and ¹³C NMR spectral data are available and can be found in databases like ChemicalBook and PubChem.[\[4\]](#)[\[11\]](#)
- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available, providing information on the fragmentation pattern of the molecule.[\[6\]](#)

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are essential for reproducibility and validation.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity.^[12] A sharp melting range typically signifies a pure compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)^[12]
- Capillary tubes (sealed at one end)^{[13][14]}
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **2-Bromo-5-nitroaniline** sample is completely dry and finely powdered. If necessary, grind the crystals using a mortar and pestle.^[15]
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample to collect a small amount. Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 1-2 mm.^[14]
- Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.^[13]
 - Heat the sample rapidly to a temperature approximately 15-20 °C below the expected melting point (around 120 °C).^[13]
 - Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.^[12]
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).

- Record the temperature at which the entire sample has completely melted (the end of the melting range).[12][16]
- Cooling and Repetition: Allow the apparatus to cool sufficiently before performing a second measurement to confirm the result.[13]

Solubility Determination (Qualitative)

This protocol provides a general method for assessing the solubility of **2-Bromo-5-nitroaniline** in various solvents.

Apparatus:

- Test tubes and rack
- Spatula
- Graduated cylinder or pipettes
- Vortex mixer (optional)
- Water, ethanol, acetone

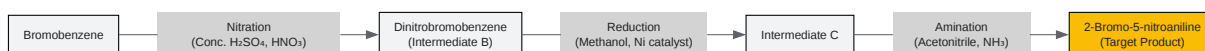
Procedure:

- Solvent Addition: Place approximately 25 mg of **2-Bromo-5-nitroaniline** into a clean, dry test tube.[17]
- Initial Solvent: Add 0.75 mL of the desired solvent (e.g., water) to the test tube in small portions.[17]
- Dissolution: After each addition, shake or vortex the tube vigorously for at least 30 seconds to facilitate dissolution.[17][18] Observe if the solid dissolves completely.
- Observation & Classification:
 - Soluble: If the entire solid dissolves, the compound is classified as soluble in that solvent under these conditions.

- Slightly Soluble: If a portion of the solid dissolves but some remains undissolved, it is classified as slightly soluble.
- Insoluble: If no significant amount of the solid dissolves, it is classified as insoluble.
- Repeat with Other Solvents: Repeat the procedure using different solvents, such as ethanol and acetone, to determine its solubility profile in common organic solvents.

Synthetic Workflow Visualization

2-Bromo-5-nitroaniline can be synthesized through a multi-step process starting from bromobenzene. The following diagram illustrates a representative synthetic pathway, highlighting the key transformations and intermediate compounds. This process involves nitration, reduction, and amination steps.[19]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-5-nitroaniline CAS:10403-47-1 at Best Price in Ningbo - Manufacturer [nbinnochem.com]
- 2. 2-Bromo-5-nitroaniline | CAS#:10403-47-1 | Chemsrce [chemsrc.com]
- 3. 334860050 [thermofisher.com]
- 4. 2-Bromo-5-nitroaniline | C6H5BrN2O2 | CID 82607 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Bromo-5-nitroaniline, 98% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]

- 6. 2-Bromo-5-nitroaniline [webbook.nist.gov]
- 7. 2-Bromo-5-nitroaniline [webbook.nist.gov]
- 8. 2-Bromo-5-nitroaniline CAS 10403-47-1 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 9. 2-Bromo-5-nitroaniline | 10403-47-1 [chemicalbook.com]
- 10. 2-Bromo-5-nitroaniline [webbook.nist.gov]
- 11. 2-Bromo-5-nitroaniline(10403-47-1) 1H NMR spectrum [chemicalbook.com]
- 12. chem.ucalgary.ca [chem.ucalgary.ca]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 15. westlab.com [westlab.com]
- 16. pennwest.edu [pennwest.edu]
- 17. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 18. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- 19. CN105646234A - 2-bromo-5-nitrophenylamine and preparation method thereof - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Guide to the Physicochemical Properties of 2-Bromo-5-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076971#physicochemical-properties-of-2-bromo-5-nitroaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com